

2-Bromobutanenitrile side reactions

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Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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Essential Properties & Handling

The table below summarizes the key quantitative data for **2-Bromobutanenitrile** for easy reference. [1] [2]

Property	Value
CAS Number	41929-78-6
Molecular Formula	C ₄ H ₆ BrN
Formula Weight	148.00 g/mol
Boiling Point	69 - 73 °C at 10 Torr
Density	1.4766 g/cm ³
SMILES	CCC(C#N)Br

Health & Safety Information

2-Bromobutanenitrile is a hazardous chemical. The following table details its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals information. [1]

Hazard Category	Hazard Statement(s)
Acute Toxicity (Oral)	H301: Toxic if swallowed
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage
Skin Irritation	H315: Causes skin irritation
Serious Eye Damage/Irritation	H319: Causes serious eye irritation
Respiratory Tract Irritation	H335: May cause respiratory irritation

Troubleshooting Common Scenarios

Here are answers to anticipated questions based on the compound's properties and general laboratory practice.

Q: What are the critical first aid measures for exposure to 2-Bromobutanenitrile? A: Immediate and specific action is required. [1]

- **IF SWALLOWED:** Do NOT induce vomiting. Immediately call a poison center or doctor/physician. Rinse the mouth. [1]
- **IF ON SKIN:** Remove contaminated clothing immediately. Wash skin thoroughly with plenty of soap and water. [1]
- **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. [1]
- **IF INHALED:** Remove victim to fresh air and keep them at rest in a comfortable breathing position. [1]

Q: What personal protective equipment (PPE) should be used when handling this compound? A:

Based on its GHS hazard statements, the following PPE is essential. [1]

- **Eye/Face Protection:** Wear protective eyewear (goggles) and face protection.
- **Skin Protection:** Wear protective gloves and clothing.
- **Respiratory Protection:** Do not breathe its dust, fumes, or vapors. Use in a well-ventilated area or with appropriate engineering controls (fume hood).
- **General Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands and skin thoroughly after handling. [1]

Q: The synthesis of my target molecule using 2-Bromobutanenitrile is giving low yields due to side reactions. What could be the issue? A: While specific side reactions for this compound are not documented in the search results, the structure of **2-Bromobutanenitrile** provides clues. It contains both a reactive secondary alkyl bromide and a nitrile group.

- **Potential Side Reactions:** The bromide is a good leaving group, making the compound susceptible to **elimination reactions** (to form a nitrile-containing alkene) competing with the desired substitution. The nitrile group can also be hydrolyzed to a carboxylic acid under acidic or basic conditions.
- **Troubleshooting Steps:**
 - **Control Reaction Conditions:** Carefully monitor the temperature, as high temperatures can favor elimination. Precisely control the pH to avoid unintended hydrolysis of the nitrile group.
 - **Analyze Reaction Mixture:** Use TLC, GC-MS, or LC-MS to identify and characterize side products, which will help you pinpoint whether elimination, hydrolysis, or another reaction is occurring.
 - **Purify the Starting Material:** The compound may degrade over time. Check its purity by NMR before use. One synthesis example suggests that **2-Bromobutanenitrile** might be synthesized alongside its chloro-analogue, so ensuring your starting material is pure is crucial. [3]

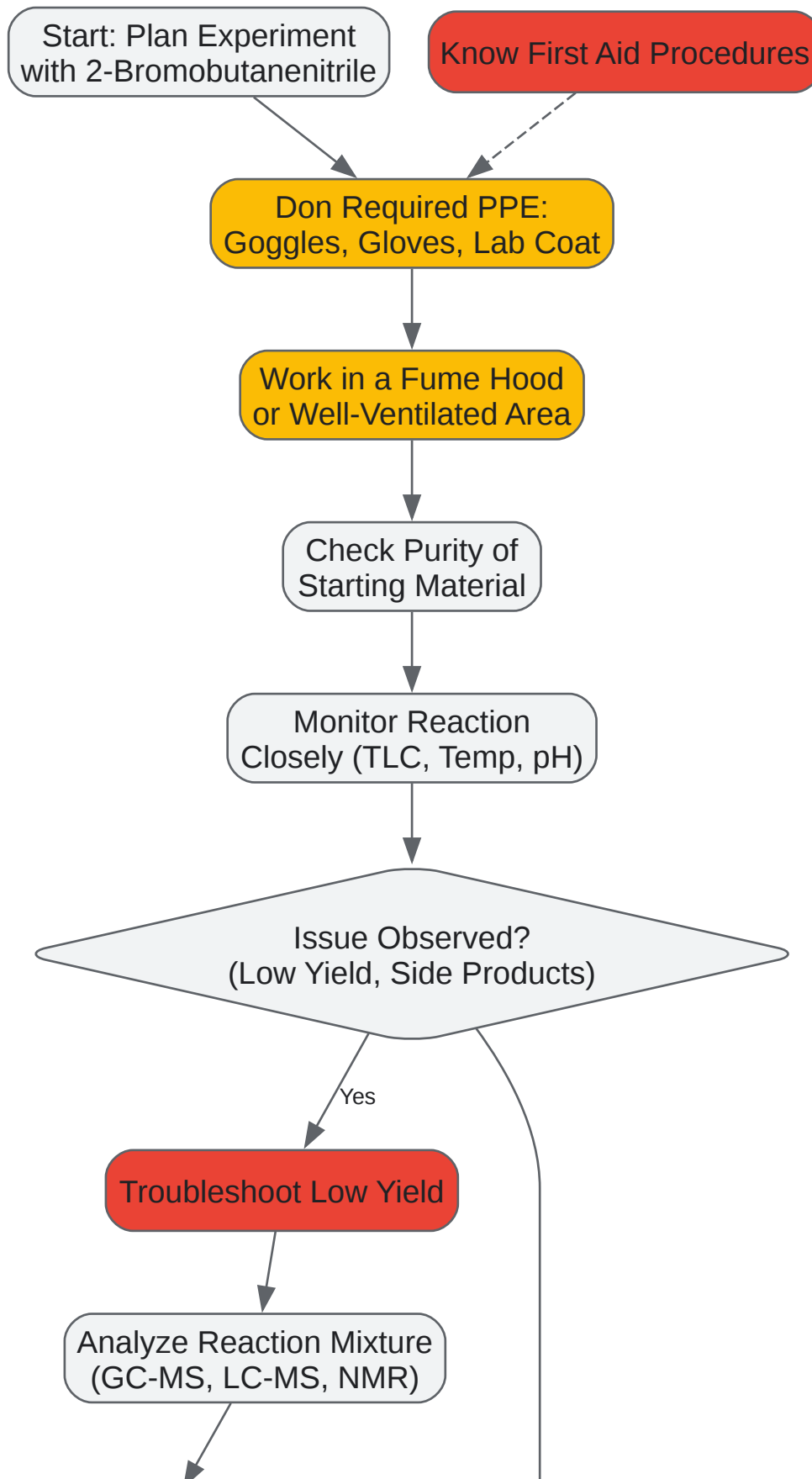
Q: How should 2-Bromobutanenitrile be stored and disposed of? A:

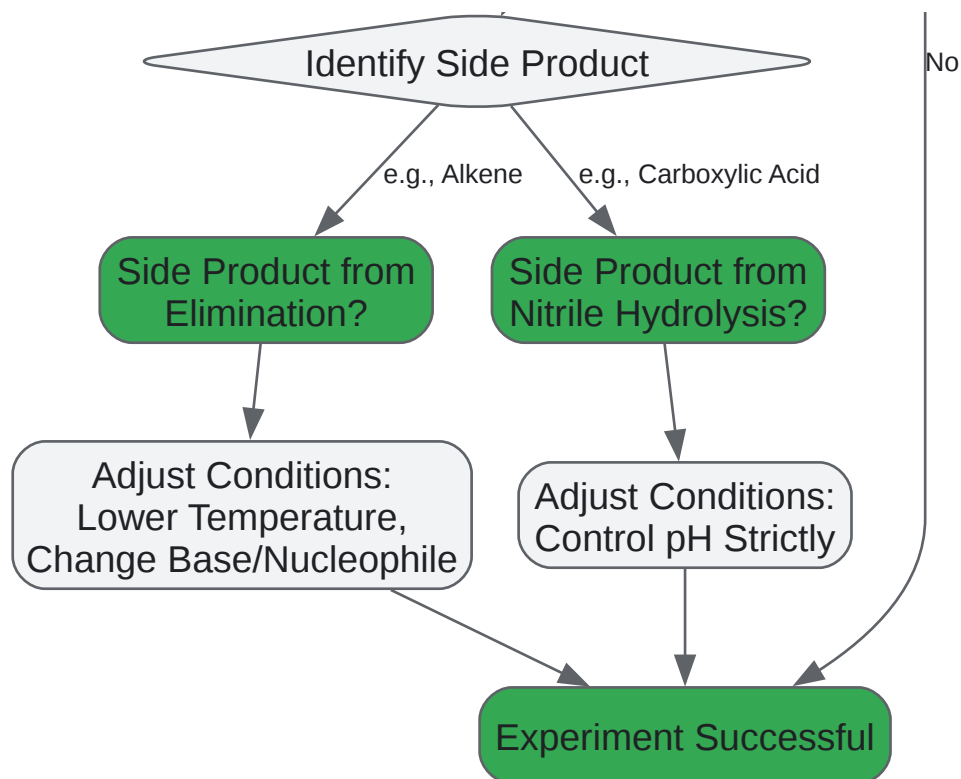
- **Storage:** Store locked up and in a cool, dry, well-ventilated place. [1]
- **Disposal:** Dispose of contents and container according to local, regional, national, and international regulations. [1]

Experimental Workflow for Handling

The following diagram outlines the logical workflow for handling **2-Bromobutanenitrile** and troubleshooting common issues, based on the information above.

Handling and Troubleshooting Workflow





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References

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